

C.I. Pigment Yellow 74 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Pigment Yellow 74

Cat. No.: B1669072

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An In-depth Technical Guide to C.I. Pigment Yellow 74

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Pigment Yellow 74 is a monoazo pigment belonging to the arylide yellow class of colorants.[1] It is a significant commercial pigment valued for its bright, greenish-yellow shade, high tinting strength, and good lightfastness.[2] Chemically, it is an azo compound characterized by the presence of the diazene ($-N=N-$) functional group connecting two aromatic rings.[3] Its preparation involves the azo coupling of a diazonium salt derived from 2-methoxy-4-nitroaniline with the coupling agent 2-methoxyacetoacetanilide.[1] This pigment is widely utilized in various industrial applications, including printing inks, paints, coatings, and plastics.[4] For research and development purposes, a thorough understanding of its chemical structure, physicochemical properties, and analytical characterization is essential.

Chemical Structure and Identification

The chemical structure of **C.I. Pigment Yellow 74** is characterized by a central azo linkage between a substituted nitrophenyl group and an acetoacetanilide moiety. The molecule is known to be relatively flat, a conformation that is reinforced by intramolecular hydrogen bonding.[1]

Table 1: Chemical Identification of **C.I. Pigment Yellow 74**

Identifier	Value
IUPAC Name	2-[(2-methoxy-4-nitrophenyl)diazenyl]-N-(2-methoxyphenyl)-3-oxobutanamide[5]
CAS Number	6358-31-2[6]
C.I. Number	11741[6]
Molecular Formula	C ₁₈ H ₁₈ N ₄ O ₆ [6]
Molecular Weight	386.36 g/mol [6]
Synonyms	Hansa Brilliant Yellow 5GX, Arylide Yellow GY, Dalamar Yellow[6]
InChI Key	ZTISORAUJJGACZ-UHFFFAOYSA-N[1]
Canonical SMILES	CC(=O)C(C(=O)NC1=CC=CC=C1OC)N=NC2=C(C=C(C=C2))O[6]

Physicochemical and Performance Properties

C.I. Pigment Yellow 74 is a bright yellow powder.[6] Its physical and performance characteristics make it suitable for a range of applications. Key properties are summarized in the tables below.

Table 2: Physicochemical Properties of **C.I. Pigment Yellow 74**

Property	Value
Physical State	Solid, Powder[1]
Color	Bright yellow with a greenish hue[5]
Melting Point	290-293 °C (decomposes)[1][7]
Solubility	Insoluble in water (<1 mg/mL at 20 °C)[5][7]
Density	1.436 g/cm ³ [1][7]

Table 3: Performance and Fastness Properties of **C.I. Pigment Yellow 74**

Property	Rating/Value
Lightfastness	Good to Very Good
Heat Resistance	Up to 200 °C[8]
Water Resistance	5 (Excellent)[8]
Oil Resistance	5 (Excellent)[8]
Acid Resistance	5 (Excellent)[8]
Alkali Resistance	5 (Excellent)[8]
Migration Resistance	Fair to Good

Experimental Protocols

Synthesis of C.I. Pigment Yellow 74

The synthesis of **C.I. Pigment Yellow 74** is achieved through a classic azo coupling reaction. The process involves two main stages: the diazotization of an aromatic amine and the subsequent coupling with a coupling agent.[1][9]

Materials:

- 2-Methoxy-4-nitroaniline (Red Base B)
- Hydrochloric acid (30% solution)
- Sodium nitrite (30% solution)
- 2-Methoxyacetoacetanilide (o-methoxybisacetanilide)
- Sodium hydroxide (30% solution)
- Acetic acid (98% solution)
- Ice

- Distilled water
- Potassium iodide-starch paper

Procedure:

Step 1: Preparation of the Diazonium Salt Solution

- In a diazotization reactor, add 48 kg of 2-methoxy-4-nitroaniline to 500 kg of water and 100 kg of 30% hydrochloric acid.
- Stir the mixture for 30-60 minutes to ensure complete dissolution.
- Cool the solution to below -5 °C using an ice bath, maintaining a pH of 0.5-2.
- Slowly add 66 kg of a 30% sodium nitrite solution while maintaining the low temperature and stirring.
- Continue the reaction for 30-90 minutes. Monitor the presence of excess nitrous acid by testing with potassium iodide-starch paper (a blue color indicates excess). The resulting solution is the diazonium salt of 2-methoxy-4-nitroaniline.[\[10\]](#)

Step 2: Preparation of the Coupling Solution

- In a separate reactor, dissolve 65 kg of 2-methoxyacetoacetanilide in 1500 kg of water and 98 kg of 30% sodium hydroxide solution.
- Stir until a clear solution is obtained and adjust the temperature to 25 °C.
- In the coupling reactor, add 20 kg of 98% acetic acid.[\[10\]](#)

Step 3: Coupling Reaction

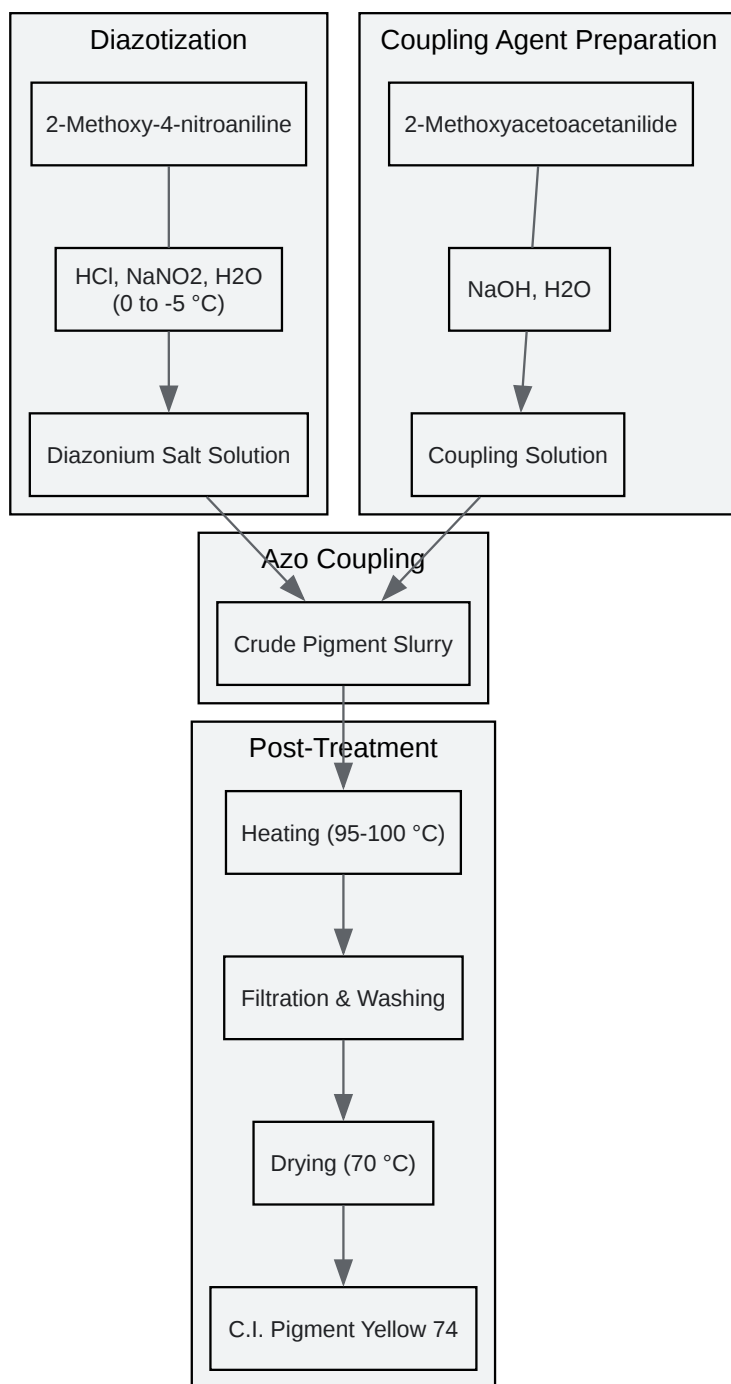
- Slowly add the prepared diazonium salt solution to the coupling solution containing 2-methoxyacetoacetanilide over a period of approximately one hour.
- Maintain the temperature of the reaction mixture at around 15 °C with the addition of ice as needed.

- After the addition is complete, the pH of the slurry should be approximately 4.3.
- The resulting yellow pigment slurry is then heated to 95-100 °C and held at this temperature for one hour to facilitate pigment crystallization.[11]

Step 4: Post-Treatment and Isolation

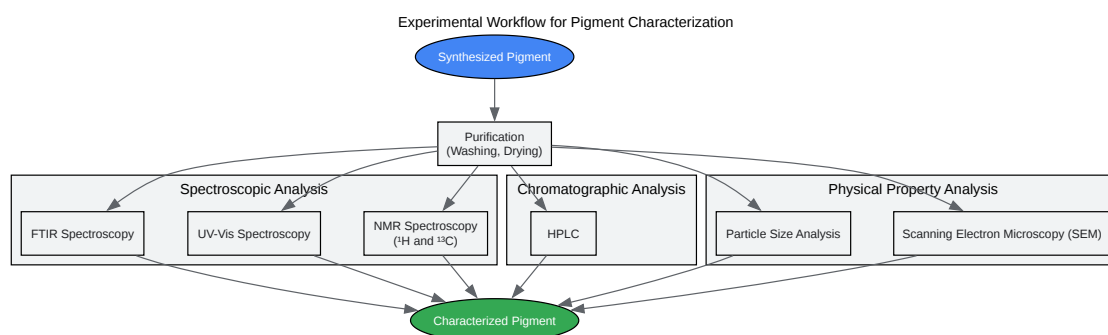
- Cool the pigment slurry to 70 °C.
- Isolate the pigment by filtration.
- Wash the filter cake with water until it is free of soluble salts (chloride-free).
- Dry the purified pigment in an oven at 70 °C.[11]

Synthesis Pathway of C.I. Pigment Yellow 74

[Click to download full resolution via product page](#)Caption: Synthesis Pathway of **C.I. Pigment Yellow 74**.

Analytical Characterization Workflow

A general workflow for the comprehensive characterization of synthesized **C.I. Pigment Yellow 74** is presented below. This involves a combination of spectroscopic and chromatographic techniques to confirm the identity, purity, and properties of the pigment.



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Caption: General Experimental Workflow for Pigment Characterization.

Spectroscopic and Chromatographic Analysis

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a valuable tool for identifying the functional groups present in the **C.I. Pigment Yellow 74** molecule. The spectrum provides a unique fingerprint for the compound. Key expected vibrational bands include those corresponding to N-H, C=O, C=C, N=N, and C-O stretching.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the pigment molecule and is directly related to its color. Due to its extended conjugated system, **C.I. Pigment Yellow 74** exhibits strong absorption in the visible region of the electromagnetic spectrum. The maximum absorption (λ_{max}) is typically observed around 449 nm.[\[12\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful techniques for elucidating the detailed molecular structure of **C.I. Pigment Yellow 74**. Studies have indicated that the molecule exists predominantly in the ketohydrazone tautomeric form.[\[5\]](#) The ^1H NMR spectrum would show characteristic signals for the aromatic protons, methoxy protons, methyl protons, and the N-H proton.[\[5\]](#)

High-Performance Liquid Chromatography (HPLC)

HPLC can be employed to assess the purity of **C.I. Pigment Yellow 74** and to separate it from any starting materials or by-products. A reverse-phase HPLC method using a C18 column with a mobile phase consisting of acetonitrile and water with an acid modifier (e.g., phosphoric or formic acid) is suitable for this purpose.[\[13\]](#)

Safety and Handling

C.I. Pigment Yellow 74 is an azo compound. Azo compounds as a class can be explosive when suspended in air at specific concentrations.[\[6\]](#) It is important to handle the dry powder with care to avoid dust formation. Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **C.I. Pigment Yellow 74**. The detailed experimental protocols and analytical workflows serve as a valuable resource for researchers and scientists working with this important organic pigment. The provided data, presented in clear tables and diagrams,

facilitates a deeper understanding of its characteristics and applications in various scientific and industrial fields.

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References

- 1. Pigment Yellow 74 - Wikipedia [en.wikipedia.org]
- 2. DuraPaint®6174 Pigment Yellow 74 | Fineland Chem [finelandchem.com]
- 3. Azo coupling - Wikipedia [en.wikipedia.org]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Buy C.I. Pigment Yellow 74 | 6358-31-2 | >98% [smolecule.com]
- 6. Pigment Yellow 74 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Pigment Yellow 74 | 6358-31-2 [chemicalbook.com]
- 8. Characterization of complex photosynthetic pigment profiles in European deciduous tree leaves by sequential extraction and reversed-phase high-performance liquid chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 9. scispace.com [scispace.com]
- 10. Preparation method of C.I. pigment yellow 74 - Eureka | Patsnap [eureka.patsnap.com]
- 11. US4457783A - Stabilized opaque form of C.I. Pigment Yellow 74 - Google Patents [patents.google.com]
- 12. researchgate.net [researchgate.net]
- 13. C.I. Pigment Yellow 74 | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [C.I. Pigment Yellow 74 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669072#c-i-pigment-yellow-74-chemical-structure-and-properties]

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